

Pioneering Analytical Techniques for the Quality Control of Pitavastatin and Ezetimibe Combinations

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Compound of Interest

Compound Name: (3S,5S)-Pitavastatin Calcium

Cat. No.: B15576259

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In the landscape of cardiovascular therapy, the combination of Pitavastatin and Ezetimibe stands as a potent therapeutic option for managing hyperlipidemia. The synergy of Pitavastatin, a 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase inhibitor, and Ezetimibe, a cholesterol absorption inhibitor, necessitates robust analytical methodologies to ensure the quality and efficacy of their combined dosage forms. This guide provides a comparative analysis of various validated analytical techniques for the simultaneous determination of Pitavastatin and Ezetimibe in a binary mixture, offering researchers and drug development professionals a comprehensive overview of the available methods.

The analytical techniques explored herein include UV-Spectrophotometry, High-Performance Liquid Chromatography (HPLC), High-Performance Thin-Layer Chromatography (HPTLC), and Ultra-Performance Liquid Chromatography (UPLC). Each method has been evaluated based on its performance parameters, including linearity, accuracy, precision, and sensitivity, with detailed experimental protocols provided for reproducibility.

Comparative Analysis of Analytical Methods

The choice of an analytical method is often dictated by the specific requirements of the analysis, such as the need for high throughput, sensitivity, or cost-effectiveness. The following tables summarize the quantitative performance data of different validated methods for the simultaneous analysis of Pitavastatin and Ezetimibe.

Table 1: Performance Data for UV-Spectrophotometric Methods

Parameter	Pitavastatin Calcium	Ezetimibe	Reference
Wavelength (nm)	244.60	234	[1] [2] [3]
Linearity Range (µg/mL)	1-5	5-25	[1] [2] [3]
Correlation Coefficient (r ²)	0.999	0.997	[1] [2]
Accuracy (% Recovery)	98.28 - 101.71	98.08 - 102.00	[1]
Intraday Precision (%RSD)	0.35 - 0.80	0.13 - 0.34	[2] [3]
Interday Precision (%RSD)	0.27 - 0.78	0.21 - 0.34	[2] [3]
LOD (µg/mL)	0.051	0.124	[1] [2] [3]
LOQ (µg/mL)	0.155	0.375	[1] [2] [3]

Table 2: Performance Data for Liquid Chromatographic (LC/HPLC) Methods

Parameter	Pitavastatin	Ezetimibe	Reference
Column	Phenomenex Luna C18 (250 mm, 4.6mm i.d., 5µm)	Phenomenex Luna C18 (250 mm, 4.6mm i.d., 5µm)	[4] [5] [6]
Mobile Phase	0.1% Orthophosphoric acid: Acetonitrile: Triethylamine (19.8: 80: 0.2, v/v/v), pH 3 ± 0.05	0.1% Orthophosphoric acid: Acetonitrile: Triethylamine (19.8: 80: 0.2, v/v/v), pH 3 ± 0.05	[4] [5] [6]
Flow Rate (mL/min)	1.4	1.4	[4] [5] [6]
Detection (nm)	235	235	[4] [5] [6]
Retention Time (min)	~6.98	~2.36	[4] [5] [6]
Linearity Range (µg/mL)	0.5-5	0.5-5	[4] [5] [6]
Mean Recovery (%)	99.35 ± 0.19	99.51 ± 0.23	[4] [5] [6]
Intraday Precision (%RSD)	0.04 - 0.37	0.09 - 0.72	[4]
Interday Precision (%RSD)	0.14 - 1.24	0.13 - 1.07	[4]
LOD (µg/mL)	0.0066	0.0130	[4]
LOQ (µg/mL)	0.0200	0.0394	[4]

Table 3: Performance Data for High-Performance Thin-Layer Chromatographic (HPTLC) Methods

Parameter	Pitavastatin	Ezetimibe	Reference
Stationary Phase	Silica gel 60 F254 HPTLC plates	Silica gel 60 F254 HPTLC plates	[6] [7]
Mobile Phase	Toluene: Ethyl acetate: Glacial acetic acid (59.8: 40.0: 0.2, v/v/v)	Toluene: Ethyl acetate: Glacial acetic acid (59.8: 40.0: 0.2, v/v/v)	[6] [7]
Detection (nm)	235	235	[6] [7]
Rf Value	~0.38	~0.58	[6] [7]
Linearity Range (ng/spot)	50-600	50-600	[6] [7]
Mean Recovery (%)	99.49 ± 0.15	99.58 ± 0.10	[6] [7]

Table 4: Performance Data for Ultra-Performance Liquid Chromatographic (UPLC) Methods

Parameter	Pitavastatin	Ezetimibe	Reference
Column	C18 (50x2.1mm, 1.7μ)	C18 (50x2.1mm, 1.7μ)	[8]
Mobile Phase	0.1% Formic acid: Acetonitrile (40:60, v/v)	0.1% Formic acid: Acetonitrile (40:60, v/v)	[8]
Flow Rate (mL/min)	1.0	1.0	[8]
Detection (nm)	236	236	[8]
Retention Time (min)	~6.838	~7.963	[8]
Linearity Range (ng/mL)	2-40	5-100	[8]
Correlation Coefficient (r ²)	0.999	0.999	[8]

Experimental Protocols

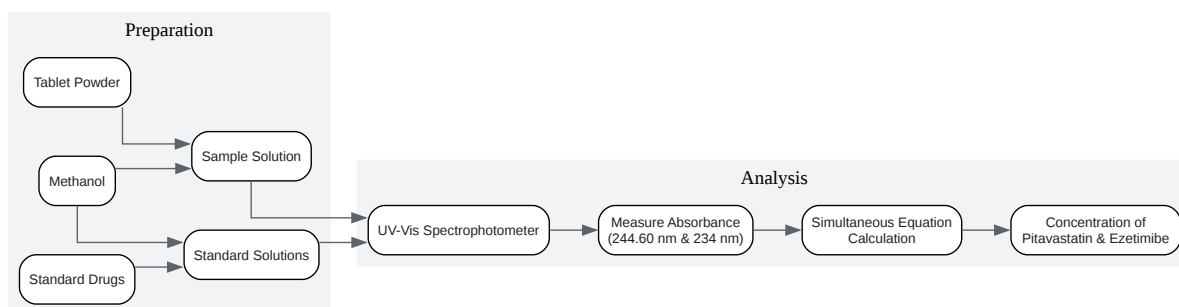
A detailed understanding of the experimental setup is crucial for the replication and validation of analytical methods. The following sections outline the methodologies for the key experiments cited in this guide.

UV-Spectrophotometric Method

This method is based on the simultaneous equation technique, leveraging the differential absorbance of Pitavastatin and Ezetimibe at their respective wavelengths of maximum absorbance.

- Instrumentation: A double beam UV-Visible spectrophotometer with a 1 cm path length quartz cell.
- Solvent: Methanol.[\[1\]](#)[\[2\]](#)
- Wavelengths of Analysis: 244.60 nm for Pitavastatin Calcium and 234 nm for Ezetimibe.[\[1\]](#)[\[2\]](#)
- Standard Preparation:
 - Prepare individual standard stock solutions of Pitavastatin Calcium and Ezetimibe in methanol.
 - From the stock solutions, prepare a series of dilutions to establish the desired concentration range for the calibration curve.
- Sample Preparation:
 - Weigh and powder a representative number of tablets.
 - Dissolve a quantity of the powder equivalent to a known amount of the active ingredients in methanol.
 - Filter the solution and dilute it with methanol to achieve a concentration within the Beer-Lambert law's linear range.
- Analysis:

- Measure the absorbance of the standard and sample solutions at both 244.60 nm and 234 nm.
- Calculate the concentration of each drug using the simultaneous equations derived from the absorptivity values of the pure drugs at the two wavelengths.



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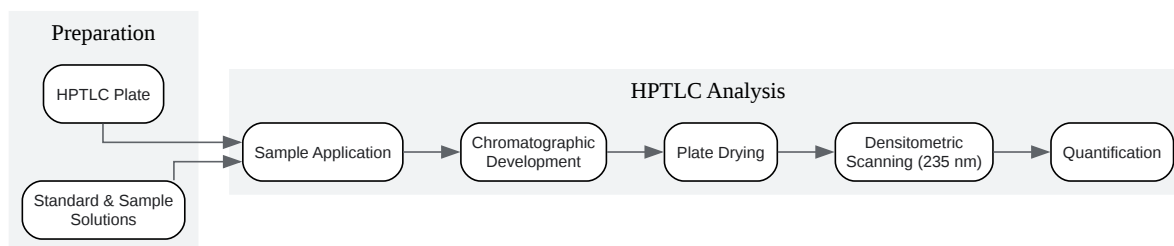
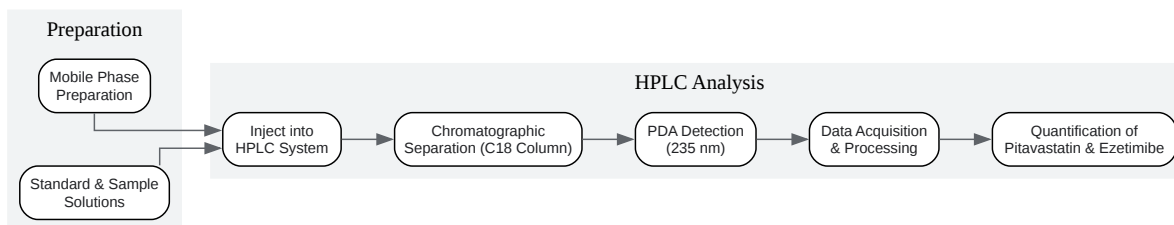
UV-Spectrophotometry Experimental Workflow

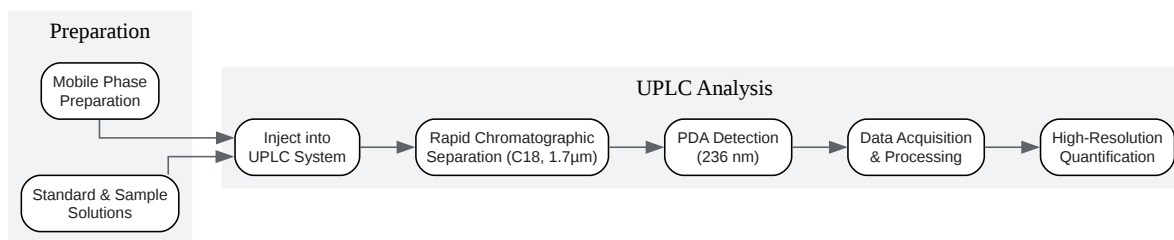
High-Performance Liquid Chromatography (HPLC) Method

This method provides a more selective and sensitive analysis compared to UV-spectrophotometry, separating the two components before quantification.

- Instrumentation: An HPLC system equipped with a pump, autosampler, column oven, and a photodiode array (PDA) detector.[4]
- Chromatographic Conditions:
 - Column: Phenomenex Luna C18 (250 mm x 4.6 mm, 5 μ m).[4][6]

- Mobile Phase: A mixture of 0.1% orthophosphoric acid, acetonitrile, and triethylamine in the ratio of 19.8:80:0.2 (v/v/v), with the pH adjusted to 3.00 ± 0.05 .[\[4\]](#)[\[6\]](#)
- Flow Rate: 1.4 mL/min.[\[4\]](#)[\[6\]](#)
- Detection Wavelength: 235 nm.[\[4\]](#)[\[6\]](#)
- Standard and Sample Preparation: Similar to the UV-spectrophotometric method, prepare stock and working solutions of standards and samples using a suitable diluent, typically the mobile phase.





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